

Personal protective equipment for handling Panduratin

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Compound of Interest

Compound Name: **Panduratin**

Cat. No.: **B12320070**

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Essential Safety and Handling of Panduratin A

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Panduratin A** in a laboratory setting. The following procedures are based on available safety data and general best practices for handling research-grade chemical compounds. While **Panduratin A** is not classified as a hazardous substance, its toxicological properties have not been exhaustively studied, warranting careful handling.

Chemical and Toxicological Data Summary

The following tables summarize the available data for **Panduratin A**.

Table 1: Physical and Chemical Properties of **Panduratin A**

Property	Data
CAS Number	89837-52-5
Molecular Formula	C ₂₆ H ₃₀ O ₄
Molecular Weight	406.52 g/mol
Appearance	No data available
Odor	No data available
Solubility in Water	No data available
Melting Point/Freezing Point	No data available
Boiling Point & Boiling Range	No data available
Flash Point	No data available
Vapor Pressure	No data available
Vapor Density	No data available
Relative Density	No data available

Data sourced from a Material Safety Data Sheet
for Panduratin A.[\[1\]](#)

Table 2: Summary of Toxicological Studies in Animal Models

Study Type	Animal Model	Dosage and Administration	Findings
Pharmacokinetics	Healthy Rats	Intravenous (4.5 mg/kg) and Oral (45 mg/kg)	No abnormalities or signs of toxicity were observed. [2]
Sub-chronic Toxicity	Rats	Oral (25-100 mg/kg/day of fingerroot extract for 90 days)	No evidence of toxicity or mortality was found. [2]
Anticancer Study	Male Sprague-Dawley rats	Diet containing ethanolic extracts from 4% by weight of dried rhizomes	The extracts appeared to be non-toxic at the administered dose. [3]

This table summarizes findings from preclinical studies and does not represent established human toxicity.

Personal Protective Equipment (PPE) and Handling Procedures

Although not classified as hazardous, prudent laboratory practices should be followed when handling **Panduratin A**.

Recommended Personal Protective Equipment

- Gloves: Wear standard laboratory gloves (e.g., nitrile) to prevent direct skin contact.[\[4\]](#)[\[5\]](#)
- Eye Protection: Use safety glasses with side shields or goggles to protect against accidental splashes.[\[5\]](#)
- Lab Coat: A standard lab coat should be worn to protect personal clothing.[\[6\]](#)

- Respiratory Protection: Not generally required if handled in a well-ventilated area. If creating aerosols or dust, work in a fume hood.

Step-by-Step Handling Protocol

- Preparation:
 - Ensure a clean and organized workspace.
 - Confirm that safety equipment, such as an eyewash station and safety shower, is accessible.
 - Work in a well-ventilated area or under a chemical fume hood.
- Handling the Compound:
 - When weighing the solid form, avoid creating dust.
 - If preparing solutions, add the solid to the solvent slowly to avoid splashing.
 - Keep containers with **Panduratin A** closed when not in use.[\[7\]](#)
- Accidental Spills:
 - For small spills, absorb the material with an inert substance (e.g., vermiculite, sand) and place it in a suitable container for disposal.
 - Clean the spill area with soap and water.
 - Ensure proper PPE is worn during cleanup.

First Aid Measures

In the event of exposure, follow these first aid procedures as outlined in the safety data sheet[\[1\]](#):

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support.[\[1\]](#)

- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with plenty of water.[\[1\]](#)
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[\[1\]](#)
- Ingestion: If the person is conscious, wash out their mouth with water. Do not induce vomiting.[\[1\]](#)

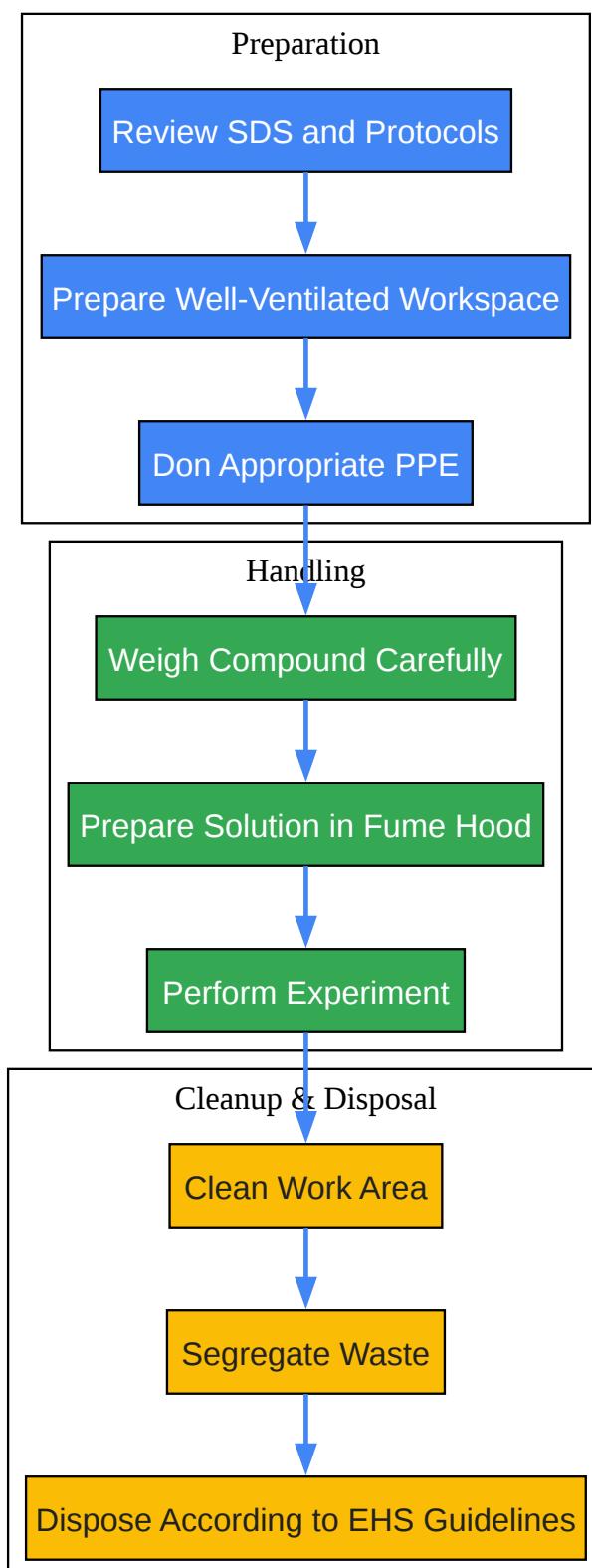
In all cases of significant exposure, seek medical attention.

Disposal Plan

- Dispose of **Panduratin A** and any contaminated materials in accordance with local, state, and federal regulations.[\[1\]](#)
- Consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.[\[8\]](#)
- Do not dispose of **Panduratin A** down the drain or in the regular trash.

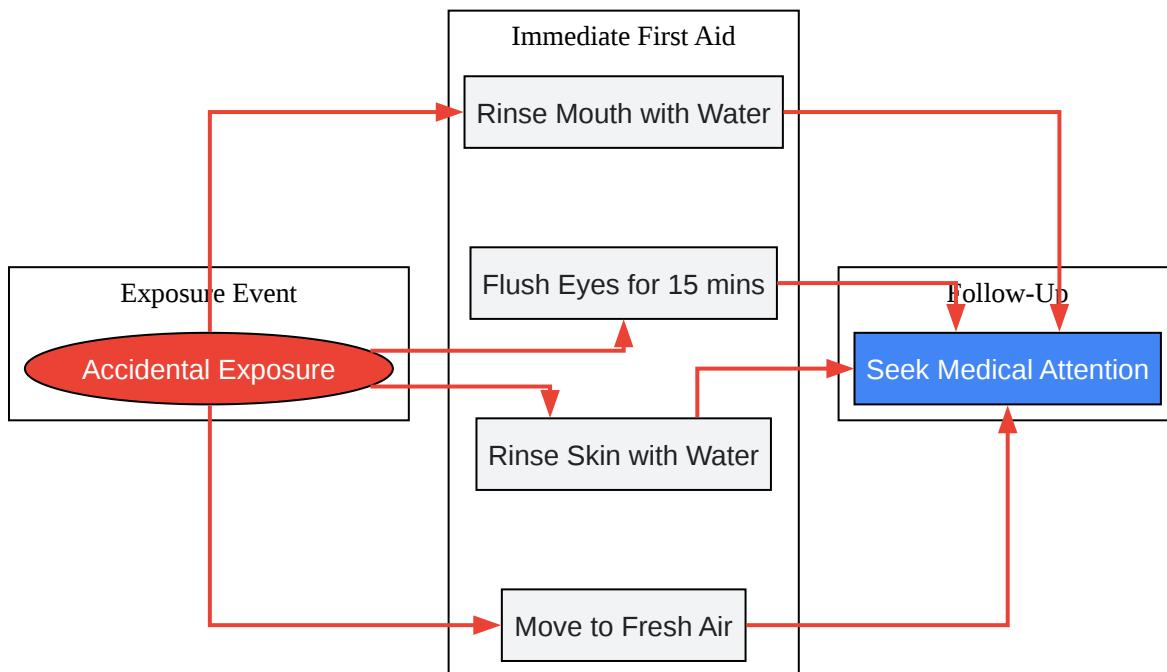
Visualized Workflows

The following diagrams illustrate the general handling workflow and first aid procedures for **Panduratin A**.



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General workflow for handling **Panduratin A**.



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First aid procedures for **Panduratin A** exposure.

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